

An In-depth Technical Guide to 3,5-Dihydroxybenzamide

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Compound of Interest

Compound Name: 3,5-Dihydroxybenzamide

Cat. No.: B1360044

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Abstract

This technical guide provides a comprehensive overview of **3,5-Dihydroxybenzamide**, a molecule of interest in biochemical and pharmaceutical research. This document details its fundamental chemical properties, including molecular weight and formula, and explores its potential biological activities. The guide summarizes key quantitative data, outlines general experimental protocols for assessing its efficacy, and visualizes a relevant signaling pathway activated by a closely related compound, offering a foundational resource for further investigation.

Core Molecular and Physical Properties

3,5-Dihydroxybenzamide is an organic compound characterized by a benzene ring substituted with two hydroxyl groups at the 3 and 5 positions and an amide functional group.[\[1\]](#)

Property	Value	Source
Molecular Formula	C ₇ H ₇ NO ₃	[1] [2]
Molecular Weight	153.14 g/mol	[1]
CAS Number	3147-62-4	[2]
Appearance	White to light yellow crystalline solid	[1]
IUPAC Name	3,5-dihydroxybenzamide	[1]

Potential Biological Activities and Research Applications

3,5-Dihydroxybenzamide and its structural analogs are subjects of research in several areas, including oncology, metabolic diseases, and infectious diseases, owing to their antioxidant and antibacterial properties.[\[1\]](#) It also serves as a scaffold in the synthesis of more complex molecules, such as glucokinase activators.[\[3\]](#)[\[4\]](#)

Antioxidant Activity

While specific quantitative antioxidant data for **3,5-Dihydroxybenzamide** is limited, a study on the structurally similar 3,5-dihydroxybenzoic acid provides some insight. In a DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay, 3,5-dihydroxybenzoic acid demonstrated low antiradical properties, with an IC₅₀ value greater than 1000 μM.[\[5\]](#) The IC₅₀ value represents the concentration of a substance required to inhibit 50% of the free radicals.[\[6\]](#)

Antimicrobial Activity

The unique arrangement of hydroxyl groups on the benzamide ring suggests potential antimicrobial effects.[\[1\]](#) While specific studies on **3,5-Dihydroxybenzamide** are not widely available, related hydroxybenzoic acids have been shown to possess antimicrobial properties.[\[7\]](#)

Glucokinase Activation

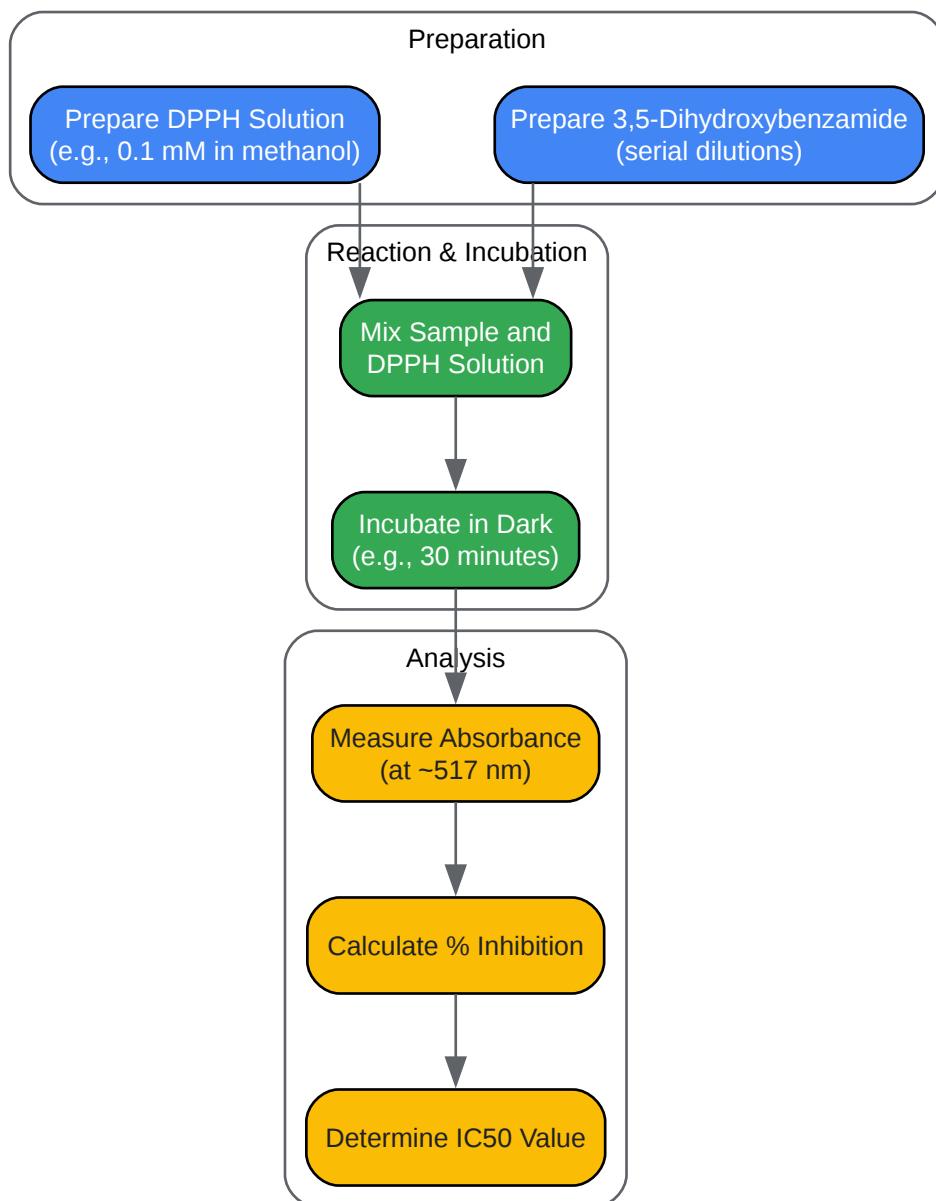
Derivatives of 3,5-disubstituted benzamides have been designed and synthesized as allosteric activators of glucokinase (GK).^{[3][4]} Glucokinase is a key enzyme in maintaining glucose homeostasis, and its activation is a therapeutic strategy for type 2 diabetes.^{[3][4]}

Experimental Protocols

The following sections describe generalized experimental workflows for assessing the biological activities of compounds like **3,5-Dihydroxybenzamide**.

DPPH Radical Scavenging Assay for Antioxidant Activity

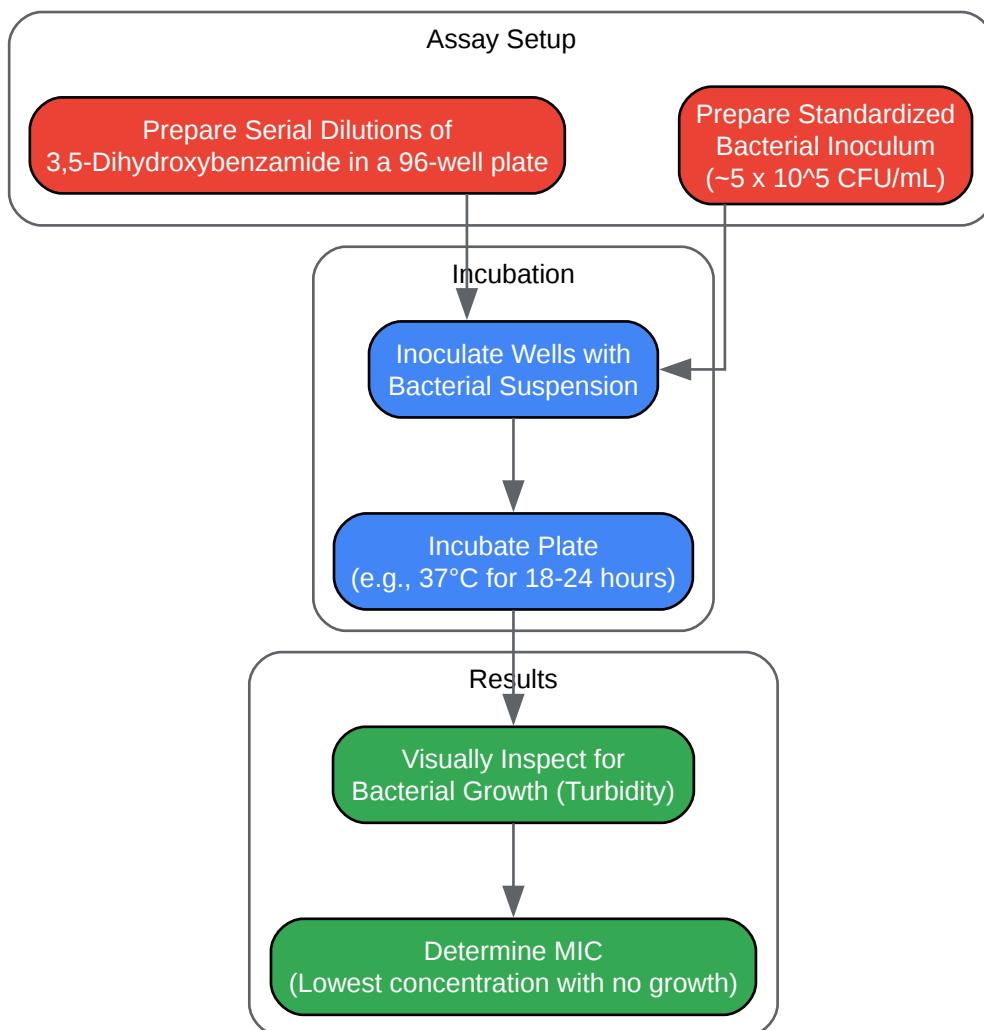
This common *in vitro* assay measures the ability of a compound to act as a free radical scavenger.

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DPPH Assay Workflow

Broth Microdilution Assay for Antibacterial Activity

This method is used to determine the Minimum Inhibitory Concentration (MIC) of a compound, which is the lowest concentration that prevents visible growth of a microorganism.



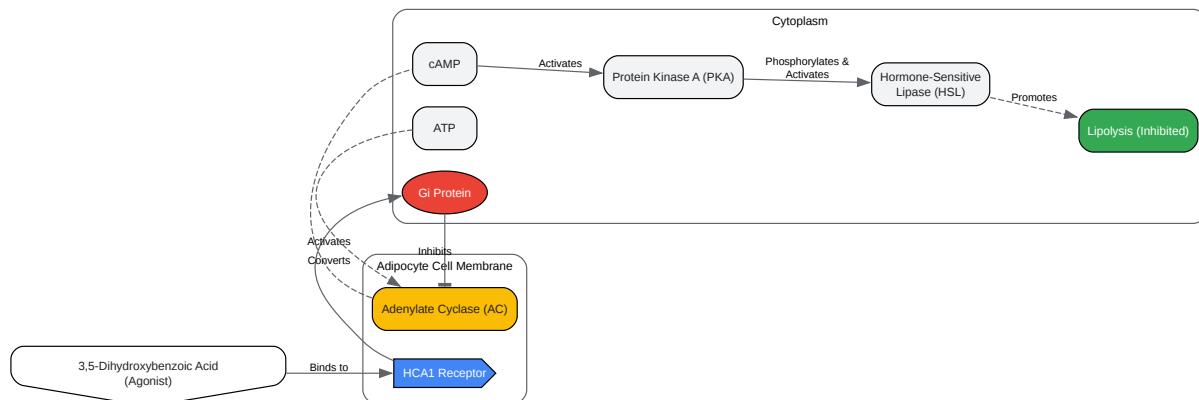
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Broth Microdilution Assay Workflow

Signaling Pathway Interactions

Direct evidence for signaling pathways modulated by **3,5-Dihydroxybenzamide** is not yet established in the literature. However, its carboxylic acid analog, 3,5-dihydroxybenzoic acid, has been identified as a specific agonist for the hydroxycarboxylic acid receptor 1 (HCA1), a G-protein coupled receptor predominantly expressed in adipocytes.^[8] Activation of HCA1 leads to the inhibition of lipolysis, making it a target of interest for the treatment of dyslipidemia.^[8]

The diagram below illustrates the HCA1 signaling pathway.



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HCA1 Signaling Pathway

Conclusion

3,5-Dihydroxybenzamide presents a molecule with a foundational structure for potential therapeutic applications. While research directly characterizing its biological activities is still emerging, studies on structurally similar compounds suggest promising avenues for investigation in antioxidant, antimicrobial, and metabolic regulation research. The experimental frameworks and pathway analyses provided in this guide offer a starting point for researchers to design and conduct further studies to elucidate the full therapeutic potential of this compound.

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